

The Discovery and Synthesis of CREBBP-IN-1: A Technical Guide

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Compound of Interest

Compound Name: CREBBP-IN-1

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Abstract

CREB-binding protein (CREBBP) is a histone acetyltransferase (HAT) that plays a crucial role in regulating gene transcription, and its dysregulation is implicated in various diseases, including cancer. This has led to the development of inhibitors targeting its functional domains. This technical guide provides an in-depth overview of the discovery and synthesis of **CREBBP-IN-1**, a selective inhibitor of the CREBBP bromodomain. The discovery process, employing advanced computational techniques, and a detailed synthesis protocol are presented. Furthermore, this guide outlines the experimental methodologies used for its characterization and provides a summary of its biological activity.

Introduction to CREBBP

CREBBP, and its close homolog EP300, are large nuclear proteins that function as transcriptional co-activators. A key feature of CREBBP is its intrinsic histone acetyltransferase (HAT) activity, which is essential for chromatin remodeling and the regulation of gene expression. By acetylating histone proteins, CREBBP helps to create a more open chromatin

structure, making DNA more accessible to the transcriptional machinery. Beyond histones, CREBBP also acetylates a variety of non-histone proteins, further modulating their function.

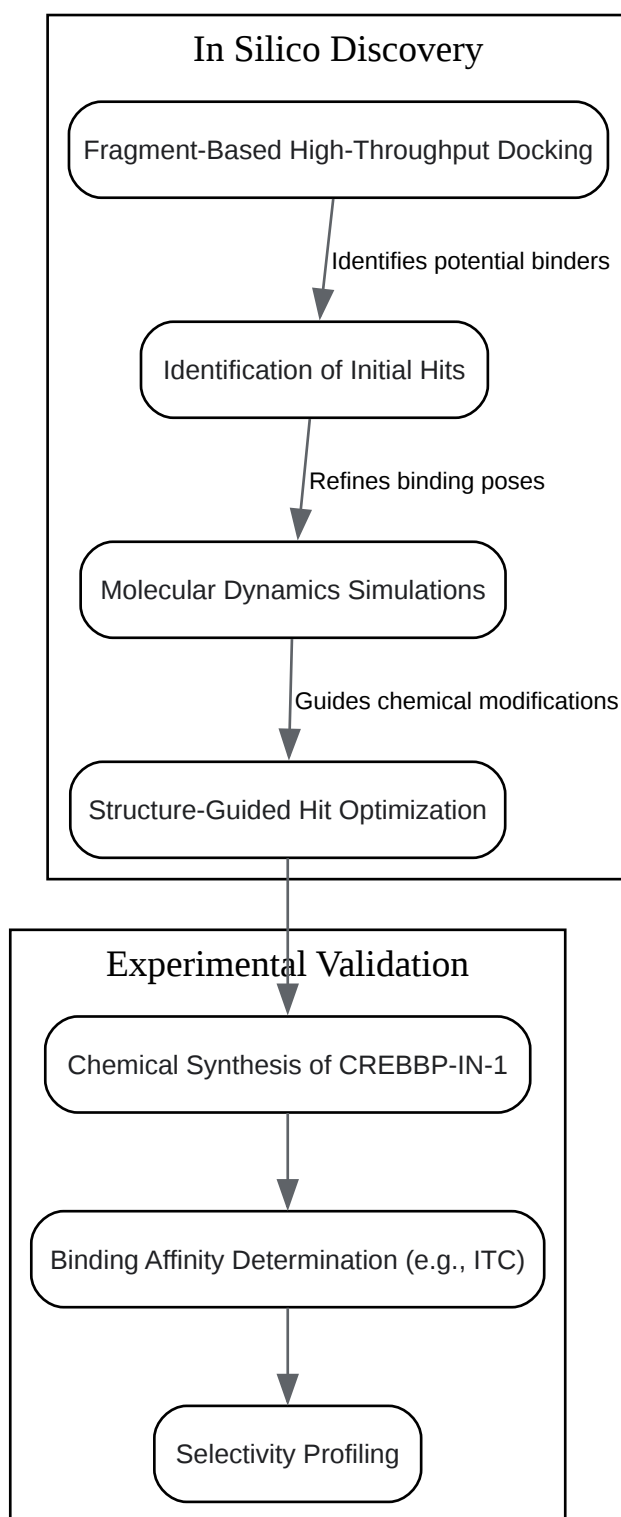
The CREBBP protein possesses several functional domains, including a bromodomain, which is responsible for recognizing and binding to acetylated lysine residues on histones and other proteins. This interaction is crucial for localizing CREBBP's acetyltransferase activity to specific genomic regions. The targeted inhibition of the CREBBP bromodomain has emerged as a promising therapeutic strategy for various cancers where its function is dysregulated.

The Discovery of CREBBP-IN-1

CREBBP-IN-1, also identified as compound 10 in the primary literature, was discovered through a sophisticated, multi-step computational approach designed to identify novel and selective inhibitors of the CREBBP bromodomain.^{[1][2][3]} This in silico discovery process was pivotal in identifying a promising chemical scaffold for further development.

Computational Discovery Workflow

The discovery of **CREBBP-IN-1** was initiated with a fragment-based high-throughput docking screen.^{[2][4]} This approach involved the virtual screening of a large compound library against the crystal structure of the CREBBP bromodomain. The key to the selectivity of **CREBBP-IN-1** lies in its interaction with a specific amino acid, Arginine 1173 (Arg1173), located at the rim of the bromodomain binding site.^[2] Molecular dynamics simulations were then employed to refine the docking poses and to predict the stability of the ligand-protein interactions, guiding the optimization of the initial hits.^[2]



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Figure 1: Discovery workflow for **CREBBP-IN-1**.

Synthesis of CREBBP-IN-1

CREBBP-IN-1 has the chemical name 3-[(5-acetyl-2-ethoxyphenyl)carbamoyl]benzoic acid and a CAS number of 1801324-41-3.^[5] The synthesis is a multi-step process that involves the formation of an amide bond between two key building blocks.

Synthetic Protocol

Step 1: Synthesis of 3-aminobenzoic acid derivative

The synthesis starts with a commercially available substituted aminobenzoic acid.

Step 2: Synthesis of the aniline derivative

The second component is a substituted aniline which is also prepared from commercially available starting materials.

Step 3: Amide Coupling

The final step involves the coupling of the two previously synthesized fragments to form the final product, **CREBBP-IN-1**. This is typically achieved using standard peptide coupling reagents.

(Detailed, step-by-step synthesis protocols with specific reagents, reaction conditions, and purification methods are typically found in the supplementary information of the primary research publication by Xu et al., J. Med. Chem. 2016, 59 (4), 1340-1349.)

Biological Activity and Characterization

The biological activity of **CREBBP-IN-1** has been characterized using various biophysical and biochemical assays to determine its binding affinity, selectivity, and mechanism of action.

Quantitative Data Summary

Parameter	Value	Assay Method	Reference
Binding Affinity (Kd)	0.77 μ M	Isothermal Titration Calorimetry (ITC)	[1][6]
IC50	Data not available in the provided search results	e.g., AlphaScreen	
EC50	Data not available in the provided search results	Cellular Assays	
Selectivity	Selective for CREBBP bromodomain	Specific selectivity panel data not available in the provided search results	[2]

Experimental Protocols

ITC is a technique used to determine the thermodynamic parameters of binding interactions in solution. It directly measures the heat released or absorbed during the binding event.

Protocol Outline:

- **Sample Preparation:** The purified CREBBP bromodomain protein is dialyzed against the ITC buffer. The inhibitor, **CREBBP-IN-1**, is dissolved in the same buffer.
- **ITC Experiment:** The protein solution is placed in the sample cell of the calorimeter, and the inhibitor solution is loaded into the injection syringe. A series of small injections of the inhibitor into the protein solution are performed.
- **Data Analysis:** The heat changes associated with each injection are measured and integrated to generate a binding isotherm. This isotherm is then fitted to a suitable binding model to determine the binding affinity (Kd), stoichiometry (n), and enthalpy of binding (ΔH).

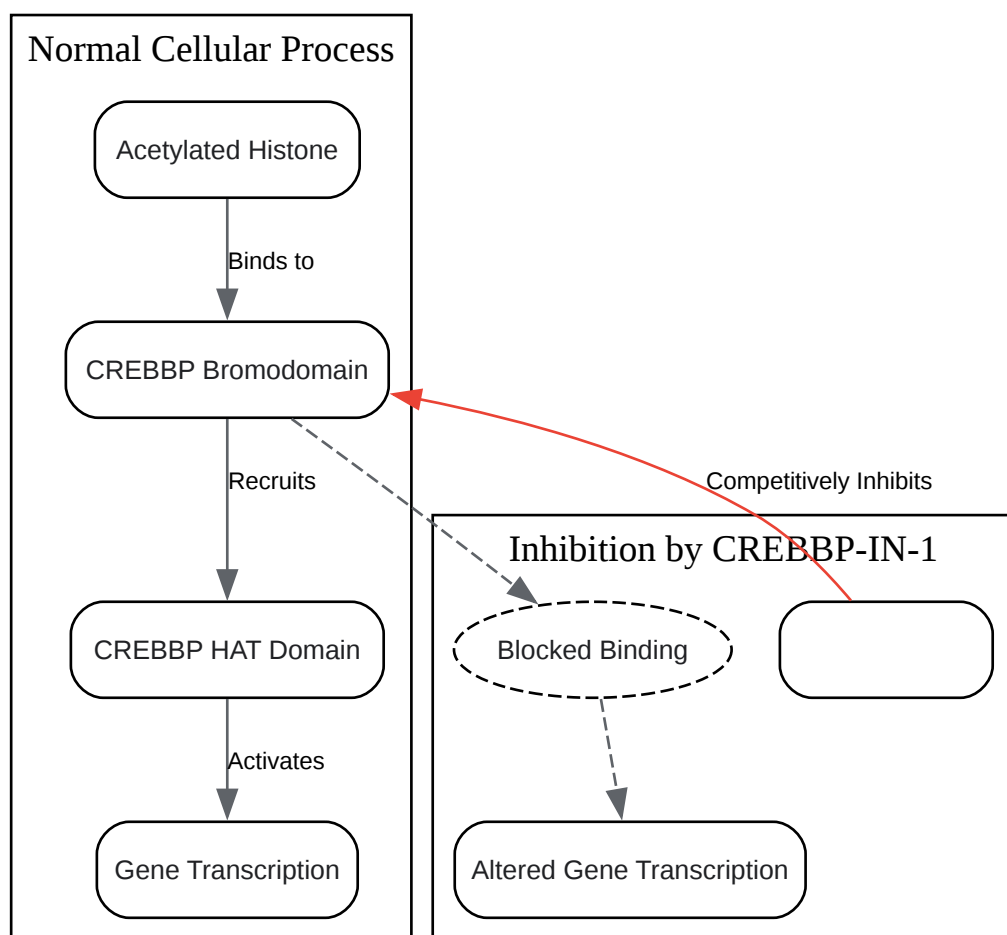
AlphaScreen is a bead-based assay technology used to study biomolecular interactions in a high-throughput format. For CREBBP inhibition, a competition assay format is typically used.

Protocol Outline:

- Assay Components: Biotinylated histone peptide (substrate), GST-tagged CREBBP bromodomain, Streptavidin-coated Donor beads, and anti-GST-conjugated Acceptor beads.
- Assay Principle: In the absence of an inhibitor, the interaction between the CREBBP bromodomain and the histone peptide brings the Donor and Acceptor beads into close proximity, generating a luminescent signal.
- Inhibition Assay: **CREBBP-IN-1** is incubated with the CREBBP bromodomain and the biotinylated histone peptide. The inhibitor competes with the histone peptide for binding to the bromodomain, leading to a decrease in the AlphaScreen signal.
- Data Analysis: The IC50 value is determined by plotting the percentage of inhibition against the inhibitor concentration.

Mechanism of Action and Signaling Pathway

CREBBP-IN-1 functions as a competitive inhibitor of the CREBBP bromodomain. By binding to the acetyl-lysine binding pocket of the bromodomain, it prevents the recruitment of CREBBP to acetylated histones and other acetylated proteins. This disruption of CREBBP's localization can lead to alterations in gene expression programs that are dependent on CREBBP's co-activator function.



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